

An In-depth Technical Guide to Benzyl-PEG7-THP: A Heterobifunctional PROTAC Linker

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Compound of Interest

Compound Name: Benzyl-PEG7-THP

Cat. No.: B11827200

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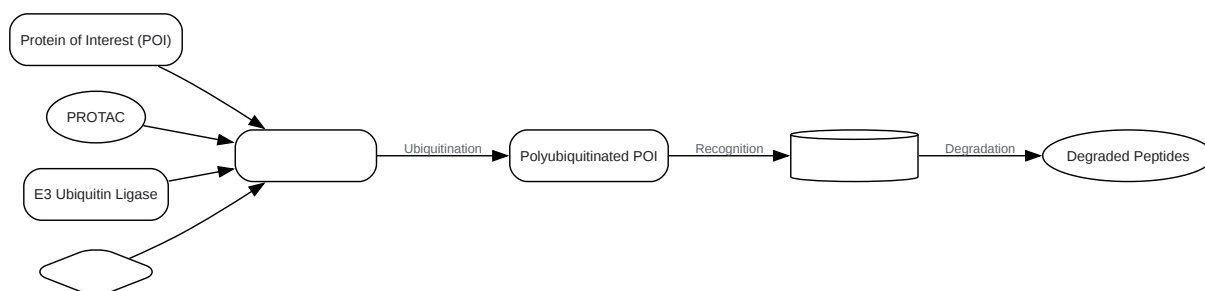
This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Benzyl-PEG7-THP**, a heterobifunctional linker widely utilized in the development of Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

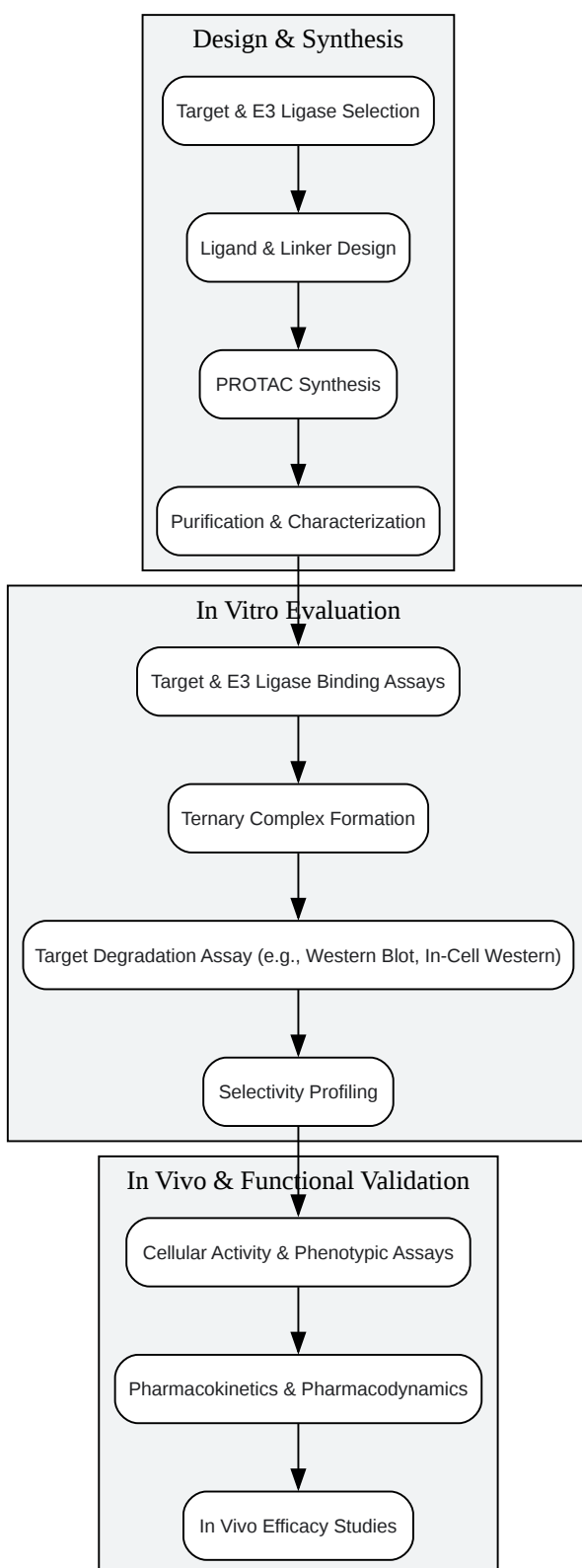
Chemical Structure and Properties

Benzyl-PEG7-THP is a polyethylene glycol (PEG)-based linker molecule that plays a crucial role in the modular design of PROTACs.[1][2] Its structure features a benzyl (Bn) ether at one terminus and a tetrahydropyran (THP) protected alcohol at the other, connected by a seven-unit PEG chain. The benzyl group serves as a stable protecting group for a terminal hydroxyl, while the THP group protects the other terminal hydroxyl, which can be deprotected under acidic conditions to allow for conjugation to a protein of interest (POI) ligand or an E3 ligase ligand.

The IUPAC name for **Benzyl-PEG7-THP** is 2-((1-Phenyl-2,5,8,11,14,17,20-heptaoadocosan-22-yl)oxy)tetrahydro-2H-pyran.[3]

Chemical Structure:





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References

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- 2. Benzyl-PEG7-THP | PROTAC连接子 | MCE [medchemexpress.cn]
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